

Disperse Yellow 232 chemical structure and properties

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Compound of Interest

Compound Name: *Disperse Yellow 232*

Cat. No.: *B1202917*

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An In-Depth Technical Guide to **Disperse Yellow 232**

Introduction

Disperse Yellow 232, also identified by the Colour Index (C.I.) number 55165, is a synthetic organic compound belonging to the coumarin class of dyes.^[1] It is characterized by its bright, fluorescent yellow hue and is primarily classified as a disperse dye. Its molecular design renders it sparingly soluble in water, a key characteristic that makes it highly effective for dyeing hydrophobic synthetic fibers such as polyester and acetate. Beyond its principal role in the textile industry, **Disperse Yellow 232** finds utility in the coloration of plastics and has been noted for its potential in biomedical applications, functioning as a chromogenic agent with suggested anti-inflammatory and antimicrobial properties.^{[2][3]} This guide provides a detailed examination of its chemical structure, physicochemical properties, applications, and relevant experimental methodologies.

Chemical Identity and Molecular Structure

A precise understanding of a compound's identity is foundational to all scientific inquiry.

Disperse Yellow 232 is systematically named 3-(5-chloro-1,3-benzoxazol-2-yl)-7-(diethylamino)chromen-2-one.^[2] This nomenclature precisely describes its assembly from a coumarin core, substituted with a diethylamino group and a chloro-substituted benzoxazolyl moiety.

Key Identifiers:

Identifier	Value
IUPAC Name	3-(5-chloro-1,3-benzoxazol-2-yl)-7-(diethylamino)chromen-2-one[2]
CAS Number	35773-43-4[2][4][5][6]
C.I. Number	55165[1][2]
Molecular Formula	C ₂₀ H ₁₇ ClN ₂ O ₃ [2][4][6]
SMILES	CCN(CC)C1=CC2=C(C=C1)C=C(C(=O)O2)C3=NC4=C(O3)C=CC(=C4)Cl[2]
InChI Key	CBNSBRVOBGWOBM-UHFFFAOYSA-N[2]

| Synonyms | C.I. Solvent Yellow 160:1, Macrolex Fluorescent Yellow 10GN, Intrasil Brilliant Yellow 10GF[2][3][5] |

The structure features a rigid coumarin ring system, which is a well-known scaffold for fluorescent molecules. The diethylamino group acts as a strong electron-donating group, enhancing the molecule's color and fluorescence, while the benzoxazole moiety further extends the conjugated pi-system.

Physicochemical and Spectroscopic Properties

The utility of **Disperse Yellow 232** is directly governed by its physical and chemical properties. As a disperse dye, its low aqueous solubility and high affinity for nonpolar substrates are paramount.

Table of Physicochemical Properties:

Property	Value	Source
Molecular Weight	368.81 g/mol	[2] [3] [4]
Appearance	Yellow powder	[3] [7]
Melting Point	195 - 196 °C	[2]
Boiling Point	575.4 ± 60.0 °C at 760 Torr (Predicted)	[2]
Density	1.354 ± 0.06 g/cm³ (Predicted)	[2]

| Water Solubility | Insoluble |[\[7\]](#) |

Spectroscopic Profile

The most notable characteristic of **Disperse Yellow 232** is its fluorescence. This property is critical not only for achieving vibrant colors in materials but also for its potential use in diagnostic applications.

- Excitation Maximum (λ_{ex}): 452 nm[\[2\]](#)
- Emission Maximum (λ_{em}): 484 nm[\[2\]](#)

This profile indicates that the dye efficiently absorbs light in the blue region of the spectrum and emits a bright greenish-yellow fluorescence.[\[1\]](#) This significant Stokes shift (the difference between excitation and emission maxima) is advantageous in fluorescence-based applications as it allows for clear differentiation between the excitation and emission signals.

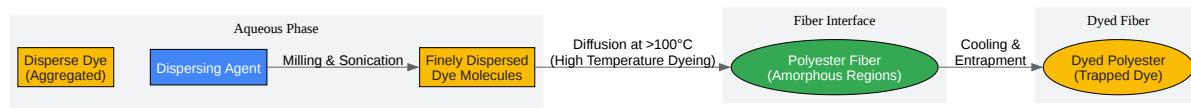
Core Applications and Methodologies

Primary Application: Dyeing of Synthetic Fibers

Disperse Yellow 232 is a quintessential dye for hydrophobic fibers, particularly polyester.[\[3\]](#)[\[7\]](#) Its effectiveness stems from its non-ionic nature and its ability to be finely dispersed in an aqueous dye bath with the aid of dispersing agents.

Mechanism of Action: The dyeing process operates on the principle of partitioning. At elevated temperatures (typically $>100^{\circ}\text{C}$) and often under pressure, the amorphous regions of the

polyester fibers swell. This allows the finely dispersed, nonpolar dye molecules to diffuse from the aqueous phase and penetrate the fiber structure. Upon cooling, the fibers contract, physically trapping the dye molecules within the polymer matrix. This entrapment mechanism is responsible for the dye's excellent wash fastness and overall durability.[3] Its high chemical stability ensures color integrity during high-temperature dyeing processes.[3]



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Caption: Workflow for dyeing polyester with **Disperse Yellow 232**.

In addition to textiles, the dye's stability and vibrant color make it suitable for coloring plastics, foams, and synthetic leathers, where it provides consistent and durable coloration.[3]

Biomedical and Diagnostic Potential

Emerging information suggests a role for **Disperse Yellow 232** beyond materials science. It has been described as a "pivotal biomedical compound" used as a chromogenic agent in medical diagnostics and pharmaceutical formulations.[2] Reports also indicate potential anti-inflammatory and antimicrobial applications, although detailed mechanistic studies in peer-reviewed literature are less common.[2] Its fluorescent properties are likely key to its utility as a chromogenic agent or biological stain.

Experimental Protocols

Protocol: High-Temperature Disperse Dyeing of Polyester Fabric

This protocol provides a standardized methodology for applying **Disperse Yellow 232** to polyester fabric in a laboratory setting.

- Preparation of the Dye Dispersion:
 - Accurately weigh 0.1 g of **Disperse Yellow 232** powder.
 - Create a paste with a small amount of a suitable dispersing agent (e.g., a lignosulfonate-based product).
 - Gradually add deionized water while stirring to create a fine, stable dispersion. This step is critical to prevent dye aggregation, which would lead to uneven coloring.
- Setting the Dye Bath:
 - Fill a high-temperature beaker with deionized water to achieve a liquor ratio of 20:1 (e.g., 200 mL of water for 10 g of fabric).
 - Add the prepared dye dispersion to the bath.
 - Add a wetting agent and an acetic acid buffer to maintain a pH between 4.5 and 5.5. The acidic pH is optimal for polyester dyeing, minimizing fiber hydrolysis.
- Dyeing Procedure:
 - Introduce the pre-wetted polyester fabric into the dye bath at room temperature.
 - Increase the temperature of the bath to 130°C at a controlled rate of 2°C/minute. The slow ramp rate ensures even dye uptake.
 - Hold the temperature at 130°C for 60 minutes to allow for complete dye diffusion and fixation within the fibers.
 - Cool the bath down to 70°C.
- Post-Treatment (Reduction Clearing):
 - Rinse the dyed fabric thoroughly.
 - Prepare a clearing bath containing sodium hydroxide and sodium hydrosulfite. This step removes any unfixed dye from the fiber surface, significantly improving wash fastness and

preventing color bleeding.

- Treat the fabric in this bath at 70-80°C for 15 minutes.
- Rinse with hot and cold water, then neutralize with a weak acetic acid solution before final drying.

Protocol: Spectroscopic Characterization

- Sample Preparation:
 - Prepare a stock solution of **Disperse Yellow 232** in a suitable organic solvent (e.g., acetone or dimethylformamide) at a concentration of 1 mg/mL. The choice of solvent is critical as the dye is insoluble in water.
 - Create a series of dilutions from the stock solution to determine the linear range for absorbance measurements.
- UV-Visible Spectroscopy:
 - Using a dual-beam spectrophotometer, scan the most dilute sample across a wavelength range of 300-600 nm to identify the wavelength of maximum absorbance (λ_{max}).
- Fluorescence Spectroscopy:
 - Using a spectrofluorometer, set the excitation wavelength to the determined λ_{max} (around 452 nm).
 - Scan the emission spectrum from approximately 460 nm to 600 nm to identify the emission maximum (λ_{em}).
 - To obtain the excitation spectrum, set the emission detector to the λ_{em} (around 484 nm) and scan the excitation monochromator across a range (e.g., 350-475 nm).

Safety and Handling

While comprehensive toxicological data is not widely published, standard laboratory precautions should be observed. The following GHS precautionary statements are noted:

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5]
- P310: Immediately call a POISON CENTER or doctor/physician.[5]

As with all fine powders, inhalation should be avoided. The compound should be stored in a cool, dry place.[2]

Conclusion

Disperse Yellow 232 is a high-performance fluorescent dye with a well-defined chemical structure and a robust set of physicochemical properties that make it ideal for its primary industrial applications. Its excellent stability and vibrant color ensure its continued relevance in the dyeing of synthetic textiles and the coloration of plastics. Furthermore, its intrinsic fluorescence opens avenues for further research into its potential as a functional molecule in biomedical diagnostics and other advanced applications.

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